

# ARP-100 Solution Preparation & Stability Guide

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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Here is a summary of the key quantitative data for handling **ARP-100** in solution, crucial for planning your experiments.

Parameter	Specification	Experimental Significance
Molecular Weight	364.42 g/mol [1] [2]	Essential for molarity calculations during solution preparation.
Solubility in DMSO	100 mg/mL (274.41 mM) [1]	A highly concentrated stock solution can be prepared in DMSO.
Recommended Stock Concentration	10-25 mg/mL [1] [2]	Standard working concentration; requires sonication for full dissolution [2].
IC <sub>50</sub> (MMP-2)	12 nM [1] [2]	Confirms high potency; dilute stock solution to nanomolar range for cellular assays.
IC <sub>50</sub> (MMP-9)	0.2 μM [1] [2]	Indicates selectivity; use appropriate controls to distinguish MMP-2 effects.

## Frequently Asked Questions (FAQs)

- **What is the best solvent for preparing an ARP-100 stock solution?** High-quality, sterile, and freshly opened **DMSO** is the recommended solvent. It can dissolve **ARP-100** to concentrations of at

least 100 mg/mL (274.41 mM) [1]. Using "Hygroscopic DMSO" that has absorbed water can significantly impact solubility and compound stability [1].

- **How should I store ARP-100 stock solutions, and what is their shelf life?** For long-term stability, follow these storage conditions [1]:
  - **As a powder:** Store at -20°C for up to 3 years.
  - **In solvent (DMSO):** Store at -80°C for up to 6 months or at -20°C for 1 month. Always aliquot stock solutions to avoid repeated freeze-thaw cycles, which can lead to precipitation and degradation.
- **My ARP-100 solution has formed crystals/precipitate. What should I do?** Precipitation often occurs when a solution is stored cold or is not properly mixed. Before use, **warm the solution to room temperature and vortex it thoroughly**. If precipitate remains, **brief sonication in a water bath sonicator** is highly effective for re-dissolving the compound [2].
- **What formulation can I use for in vivo studies involving ARP-100?** For animal studies, you can use a standard in vivo formulation. One proven protocol is: **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline**. It is critical to add the solvents sequentially and clarify the solution as much as possible before administration. Sonication is recommended to ensure the compound is fully dissolved [2].

## Experimental Protocols

**Protocol 1: Preparing a Standard 10 mM DMSO Stock Solution** This protocol is adapted from supplier recommendations [1] [2].

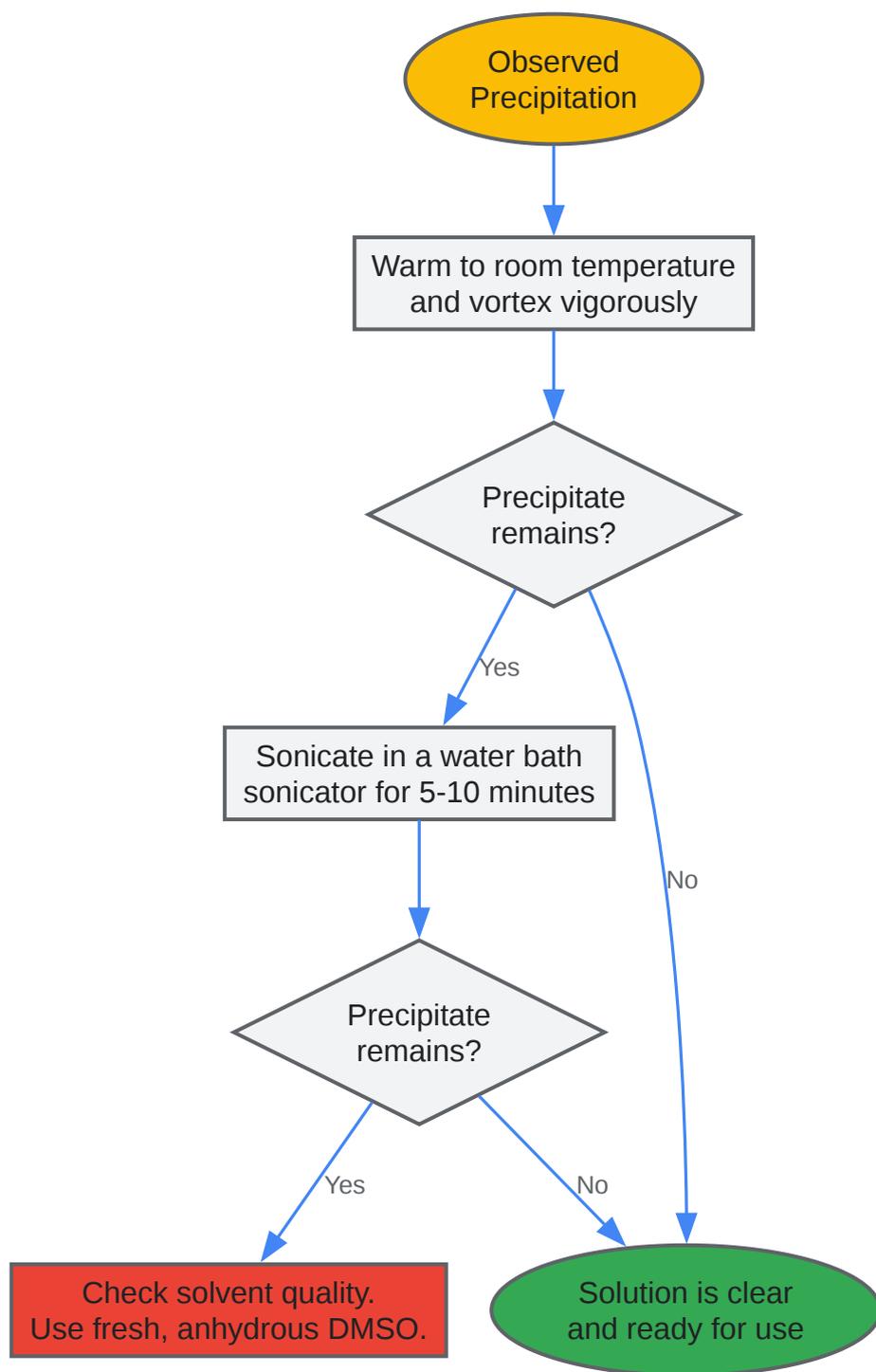
- **Calculate Mass:** Weigh out the desired amount of **ARP-100** powder. For example, to make 1 mL of a 10 mM solution, you need 3.64 mg (Molecular Weight: 364.42 g/mol).
- **Dissolve:** Transfer the powder into a vial and add the appropriate volume of pure, anhydrous DMSO.
- **Sonicate:** Cap the vial and **sonicate for several minutes** to ensure complete dissolution. Vortexing alone may not be sufficient.
- **Aliquot and Store:** Immediately aliquot the solution into smaller volumes and store at -80°C or -20°C as indicated above.

**Protocol 2: In Vitro Administration for Cell-Based Assays** This method describes how to treat cells while keeping the DMSO concentration low.

- **Thaw:** Thaw a stock solution aliquot at room temperature. Vortex briefly.
- **Dilute:** Perform serial dilutions of the stock solution into your cell culture medium to achieve the desired working concentration (e.g., in the nanomolar range). Ensure the final concentration of DMSO in the cell medium is  $\leq 0.1\%$  to minimize solvent toxicity.
- **Apply:** Add the diluted treatment solution to your cells.

## Troubleshooting Workflow

The following diagram outlines a logical process for diagnosing and resolving common precipitation issues with **ARP-100** solutions.



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## References

1. ARP-100 | MMP-2 Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

2. ARP-100 | MMP [[targetmol.com](https://www.targetmol.com)]

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